

# Personal protective equipment for handling SB 202190

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SB 202190

Cat. No.: B1681491

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## Essential Safety and Handling Guide for SB 202190

For Researchers, Scientists, and Drug Development Professionals: Your Preferred Source for Laboratory Safety and Chemical Handling.

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **SB 202190**. Adherence to these guidelines is critical to ensure a safe laboratory environment.

## Hazard Identification and Personal Protective Equipment (PPE)

**SB 202190** is a chemical compound that should be handled with care. It is classified with the following hazards:

- Harmful if swallowed.[1]
- Causes skin irritation.[1]
- Causes serious eye irritation.[1]
- May cause respiratory irritation.[1]

## Mandatory Personal Protective Equipment (PPE):

PPE Category	Specifications	Rationale
Eye/Face Protection	Chemical safety goggles or face shield.	Protects against splashes and airborne particles that can cause serious eye irritation.[1]
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact which can cause irritation.[1]
Skin and Body Protection	Laboratory coat.	Provides a barrier against accidental skin exposure.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols may be generated, a NIOSH-approved respirator is recommended.	Prevents inhalation, which may cause respiratory tract irritation.[1]

## Key Safety and Chemical Data

The following table summarizes essential quantitative data for **SB 202190**.

Property	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>14</sub> FN <sub>3</sub> O	[2]
Molecular Weight	331.3 g/mol	
CAS Number	152121-30-7	[2]
Appearance	Crystalline solid	
Purity	≥98%	
Solubility	DMSO: 16 mg/mL Ethanol: 0.25 mg/mL Dimethyl formamide: 10 mg/mL	
Storage	-20°C	
GHS Hazard Statements	H302, H315, H319, H335	[1]

## Experimental Protocols: Safe Handling and Disposal

### 3.1. Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the solid form or preparing stock solutions.[1]

### 3.2. Preparation of Stock Solutions:

- **SB 202190** is typically supplied as a crystalline solid.
- To prepare a stock solution, dissolve the compound in a suitable organic solvent such as DMSO, ethanol, or dimethyl formamide.
- For aqueous buffers, it is recommended to first dissolve **SB 202190** in DMSO and then dilute with the aqueous buffer. Aqueous solutions are not recommended for storage for more than one day.

### 3.3. General Handling Procedures:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[1]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]
- Avoid contact with eyes, skin, and clothing.

### 3.4. Emergency Procedures:

- If on skin: Wash with plenty of soap and water.[1]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]

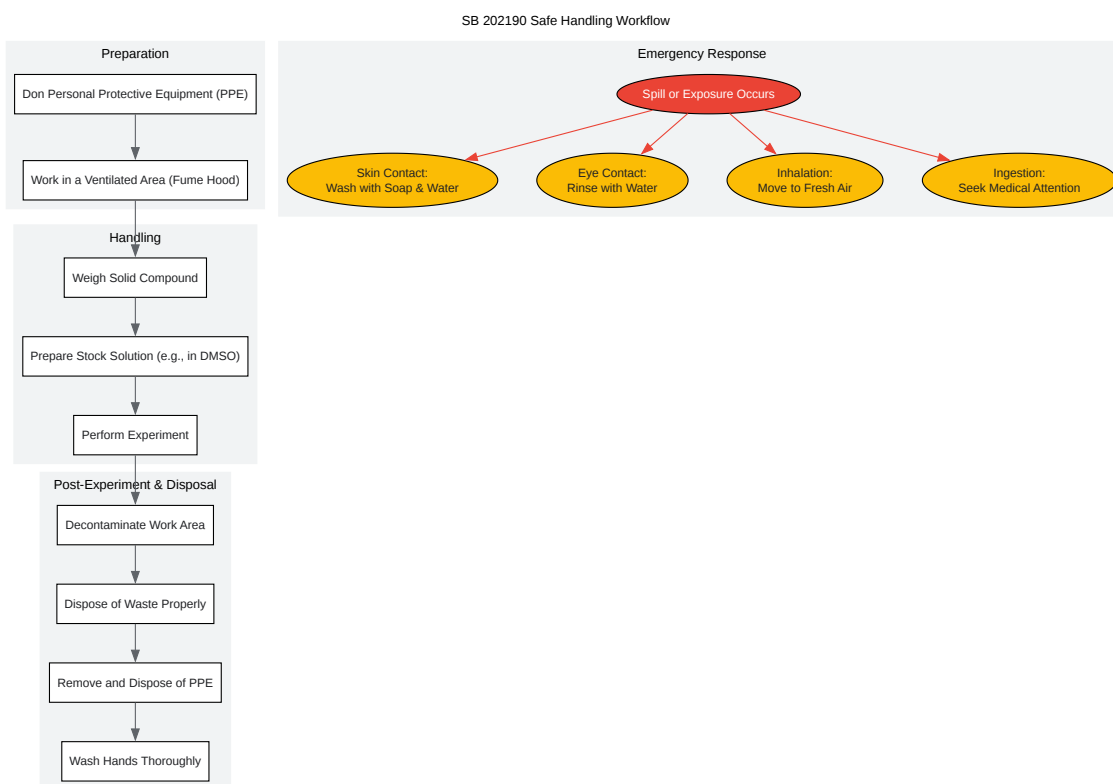
- If swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.

### 3.5. Disposal Plan:

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.

## Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling, potential spill response, and disposal of **SB 202190**.



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Caption: Workflow for safe handling and emergency procedures for **SB 202190**.

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## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- 2. [caymanchem.com](https://caymanchem.com) [caymanchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling SB 202190]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1681491#personal-protective-equipment-for-handling-sb-202190>]

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